Application Notes: Calcium Stannate (CaSnO3) for Perovskite Solar Cell Applications

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Compound of Interest

Compound Name:	*Calcium tin oxide*
CAS No.:	*12013-46-6*
Cat. No.:	*B076621*

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Introduction

Calcium Stannate (CaSnO3) is an inorganic perovskite oxide material characterized by an orthorhombic crystal structure and a very wide bandgap, reported to be between 4.2 and 4.4 eV.[1][2][3][4] Its high physical and chemical stability makes it a material of interest for various optoelectronic applications.[1] While related alkaline earth stannates, such as Barium Stannate (BaSnO3) and Strontium Stannate (SrSnO3), have been successfully investigated as efficient electron transport layers (ETLs) in perovskite solar cells (PSCs), CaSnO3 remains a less explored, yet promising, candidate for this purpose.[5][6][7] Its wide bandgap suggests excellent transparency to the solar spectrum and its electronic structure is potentially suitable for forming an efficient heterojunction with common perovskite absorber layers.[5][8]

These notes provide detailed protocols for the synthesis of CaSnO3 thin films and their integration into a standard (n-i-p) planar perovskite solar cell architecture as the electron transport layer.

Data Presentation: Performance Benchmarks

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Direct and optimized performance data for perovskite solar cells using CaSnO3 as the primary ETL are not widely reported in the literature. However, the performance of cells using a related doped stannate perovskite, La-doped BaSnO3 (LBSO), provides a valuable benchmark for this class of materials.

Table 1: Performance of Perovskite Solar Cells with Stannate-Based Electron Transport Layers

ETL Material	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Reference
La-doped BaSnO3	1.05	21.6	66.5	15.1	[6][7]
TiO_2 (Typical)	1.10	23.5	78.0	~24.1	[9]
ZnO (Typical)	1.12	23.9	79.0	~24.3	[9]

Note: Data for TiO_2 and ZnO are provided as typical comparative values for common ETLs.

Experimental Protocols

Protocol 1: Synthesis of CaSnO3 Thin Film via Chemical Solution Deposition (CSD)

This protocol describes the synthesis of a CaSnO3 thin film on a conductive substrate (e.g., FTO glass) using a polymeric precursor process.

Materials:

- Calcium Nitrate Tetrahydrate ($Ca(NO_3)_2 \cdot 4H_2O$)
- Tin(IV) Chloride Pentahydrate ($SnCl_4 \cdot 5H_2O$)
- Ethylene Glycol
- Citric Acid
- Deionized Water

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- Ethanol
- FTO-coated glass substrates

Procedure:

- Precursor Solution Preparation:
  1. Prepare a 0.5 M solution of citric acid in deionized water.
  2. In a separate beaker, dissolve equimolar amounts of $Ca(NO_3)_2 \cdot 4H_2O$ and $SnCl_4 \cdot 5H_2O$ in ethylene glycol. The molar ratio of metal precursors to citric acid should be approximately 1:1.2.
  3. Stir the metal precursor solution at 60°C for 30 minutes to form a clear solution.
  4. Add the citric acid solution to the metal precursor solution and continue stirring at 60°C for 1 hour to promote polymerization, resulting in a viscous sol-gel.
  5. Age the resulting sol-gel for 24 hours at room temperature.
- Substrate Cleaning:
  1. Sequentially sonicate FTO-coated glass substrates in a detergent solution, deionized water, acetone, and finally isopropanol, for 15 minutes each.
  2. Dry the substrates with a stream of nitrogen gas.
  3. Treat the substrates with UV-Ozone for 15 minutes immediately before use to enhance wettability.
- Film Deposition and Annealing:
  1. Deposit the CaSnO3 sol-gel onto the cleaned FTO substrate using spin-coating. A typical two-step program is 1000 rpm for 10 seconds followed by 4000 rpm for 30 seconds.
  2. Transfer the coated substrate to a hotplate and heat at 300°C for 4 hours in ambient air. This initial, lower-temperature step serves to eliminate the organic matter from the

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precursor film.[10]

3. Transfer the substrate to a tube furnace for high-temperature annealing to crystallize the CaSnO3 film. Heat at 700°C for 2 hours in air.[10]

4. Allow the film to cool down slowly to room temperature before proceeding with device fabrication.

Protocol 2: Fabrication of n-i-p Planar Perovskite Solar Cell

This protocol outlines the fabrication of a complete solar cell using the previously prepared CaSnO3 ETL. All steps involving the perovskite and HTL solutions should be performed in a nitrogen-filled glovebox.

Materials:

- CaSnO3-coated FTO substrate (from Protocol 1)
- Methylammonium Iodide (MAI)
- Lead Iodide (PbI_2)
- N,N-Dimethylformamide (DMF)
- Dimethyl Sulfoxide (DMSO)
- Chlorobenzene
- Spiro-OMeTAD (HTL material)
- bis(trifluoromethane)sulfonimide lithium salt (Li-TFSI)
- 4-tert-butylpyridine (tBP)
- Gold (Au) evaporation pellets

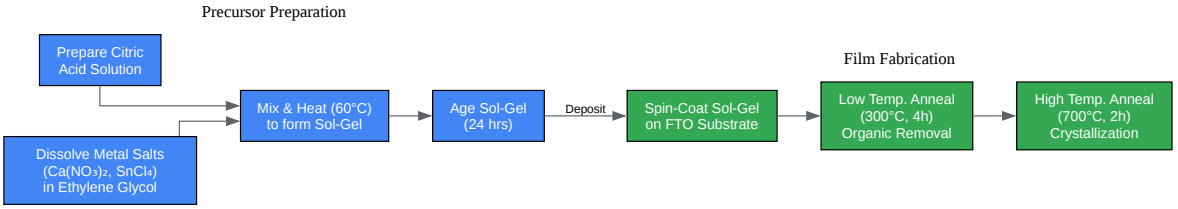
Procedure:

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- Perovskite Absorber Layer Deposition:
  1. Prepare a 1.4 M perovskite precursor solution by dissolving MAI and PbI_2 in a 9:1 v/v mixture of DMF and DMSO.
  2. Spin-coat the perovskite solution onto the CaSnO3 ETL layer at 4000 rpm for 30 seconds.
  3. During the last 10 seconds of spinning, dispense 100 µL of chlorobenzene (as an anti-solvent) onto the center of the substrate.
  4. Immediately transfer the film to a hotplate and anneal at 100°C for 30 minutes.
- Hole Transport Layer (HTL) Deposition:
  1. Prepare the HTL solution: Dissolve 72.3 mg of Spiro-OMeTAD in 1 mL of chlorobenzene.
  2. Add 28.8 µL of tBP and 17.5 µL of Li-TFSI solution (520 mg/mL in acetonitrile) to the Spiro-OMeTAD solution.
  3. Spin-coat the HTL solution onto the perovskite layer at 4000 rpm for 30 seconds.
- Gold Electrode Deposition:
  1. Mask the device area using a shadow mask to define the active area (typically 0.1 cm^2).
  2. Transfer the device to a thermal evaporator.
  3. Deposit an 80-100 nm thick layer of gold at a rate of ~0.1 Å/s under high vacuum (<10^{-6} Torr).
- Device Characterization:
  1. Measure the current density-voltage (J-V) characteristics using a solar simulator under AM 1.5G (100 mW/cm^2) illumination.
  2. Determine the key photovoltaic parameters: Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), Fill Factor (FF), and Power Conversion Efficiency (PCE).

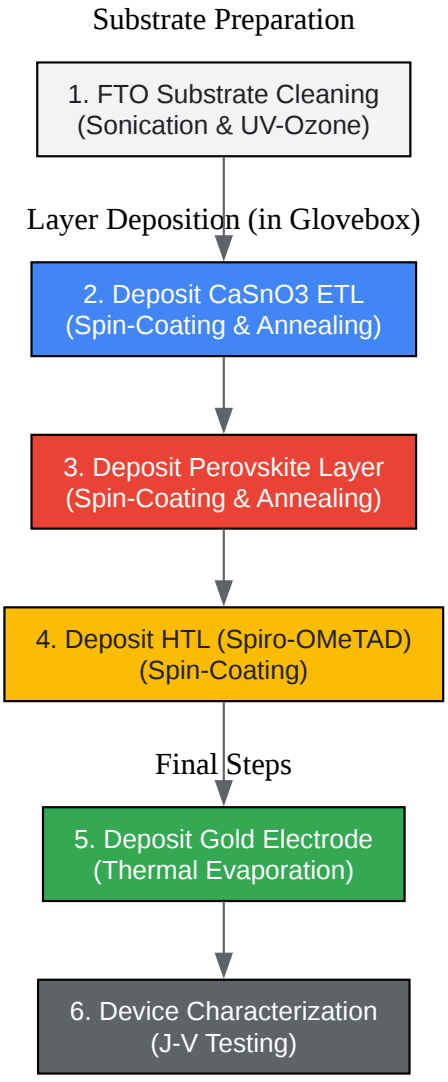
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Visualizations



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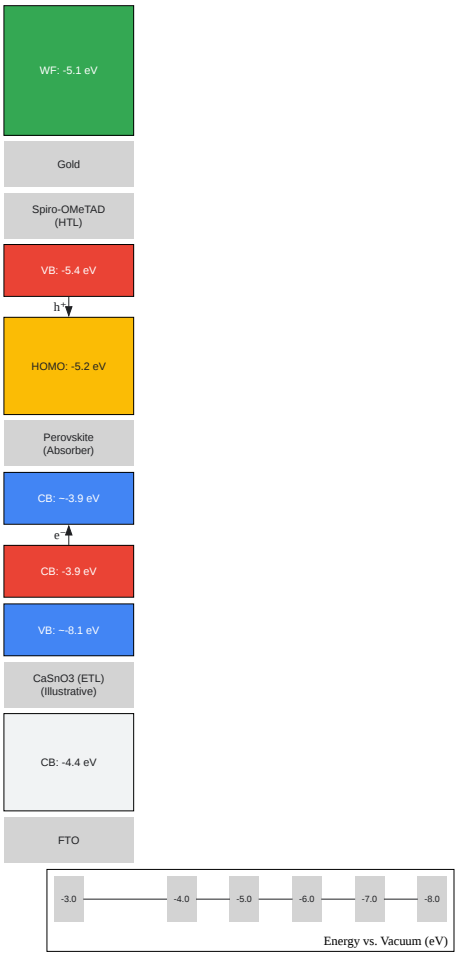
Caption: Workflow for CaSnO3 thin film synthesis via Chemical Solution Deposition.



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Caption: General workflow for n-i-p perovskite solar cell fabrication with a CaSnO3 ETL.



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Caption: Schematic energy level diagram for a PSC. CaSnO3 values are illustrative.

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